

Technical Assessment: Toxicological Profile and Handling of Allyltributylphosphonium Chloride

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Compound of Interest

Compound Name: *Allyltributylphosphonium chloride*

CAS No.: *1530-48-9*

Cat. No.: *B1585832*

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Part 1: Executive Technical Summary

Allyltributylphosphonium Chloride (ATPC) is a quaternary phosphonium salt utilized primarily as a phase transfer catalyst (PTC), a precursor for ionic liquids, and a reagent in polymer synthesis. Unlike its ammonium counterparts, the phosphonium cation exhibits higher thermal stability and distinct lipophilicity, which significantly alters its biological interaction profile.

While standard Safety Data Sheets (SDS) classify ATPC primarily as a skin and eye irritant, a deeper toxicological assessment reveals risks associated with mitochondrial accumulation and membrane disruption due to its amphiphilic structure. Furthermore, improper handling can lead to the release of toxic decomposition byproducts, including allyl chloride and phosphine oxides.

This guide moves beyond the GHS labels to provide a mechanistic understanding of ATPC toxicity and rigorous protocols for its safe use in research and drug development environments.

Part 2: Chemical Identity & Physicochemical Properties[1]

CAS Number: 56633-86-6 (Primary Commercial/TCI); 1530-48-9 (Alternate/Isomer) Molecular Formula:

Molecular Weight: 278.84 g/mol

Table 1: Physicochemical Data & Implications[1]

Property	Value	Technical Implication
Physical State	Waxy Solid or Viscous Liquid	Highly dependent on purity and water content.
Hygroscopicity	High	Absorbs atmospheric moisture rapidly; hydrolysis risk. Must be handled under inert atmosphere (Ar/N2) for high-purity applications.
Solubility	Soluble in water, polar organic solvents	Bioavailable in aqueous media; poses aquatic toxicity risks.
Lipophilicity (LogP)	Estimated > 2.0 (Cation)	The tributyl chains facilitate penetration of lipid bilayers, increasing cytotoxicity compared to short-chain analogues.
Thermal Stability	High (>250°C for cation)	Suitable for high-temp catalysis, but decomposition releases toxic phosphines.

Part 3: Toxicological Mechanisms

The toxicity of ATPC is not merely caustic; it is mechanistic. Understanding the Structure-Activity Relationship (SAR) is crucial for predicting in vivo behavior.

The Cationic Surfactant Effect

The allyltributylphosphonium cation acts as a cationic surfactant. The positively charged phosphorus center is attracted to the negatively charged glycoproteins and phospholipids on

cell membranes. The lipophilic tributyl tails then insert into the lipid bilayer, causing:

- Membrane Destabilization: Disruption of the membrane integrity.
- Pore Formation: Leakage of cytosolic contents (LDH release).
- Lysis: Cell death at high concentrations.

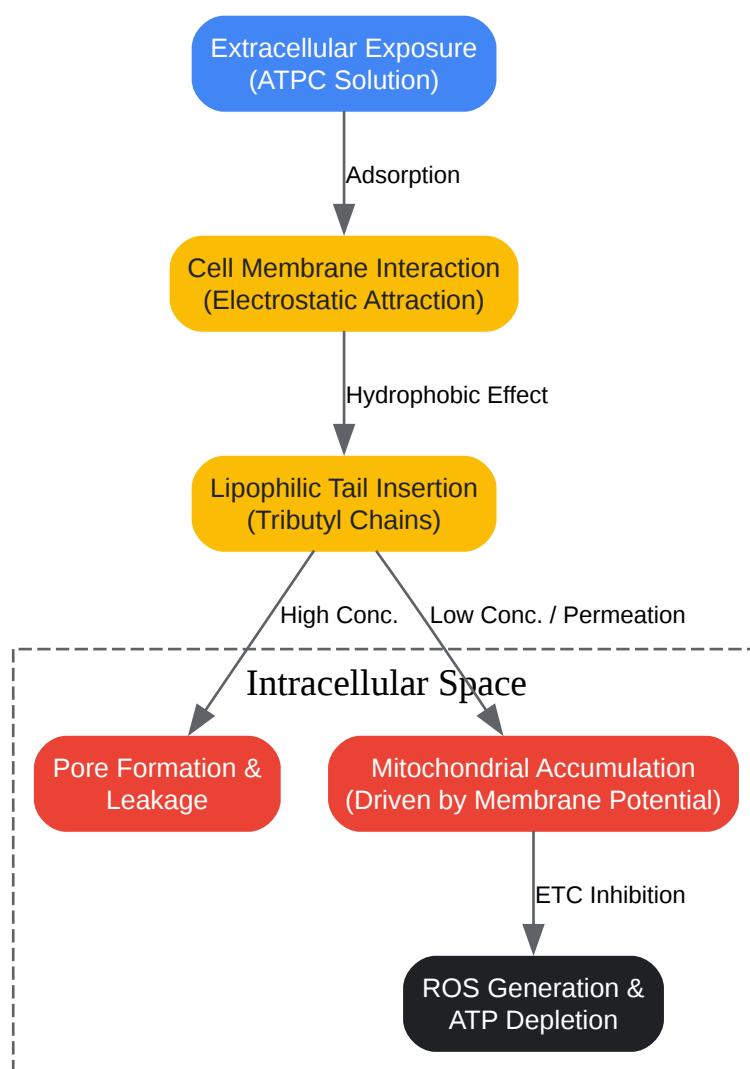
Mitochondrial Targeting

Phosphonium salts are lipophilic cations (DLCs). Unlike ammonium salts, the charge on the phosphorus atom is more delocalized. This allows ATPC to pass through the plasma membrane and accumulate within the mitochondria driven by the mitochondrial membrane potential (

). Once inside, it can inhibit the Electron Transport Chain (ETC), leading to ATP depletion and Reactive Oxygen Species (ROS) generation.

Visualization: Mechanism of Action

The following diagram illustrates the pathway from exposure to cellular toxicity.^[1]



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Caption: Figure 1. Dual-toxicity mechanism of ATPC: Membrane lysis (high concentration) and mitochondrial disruption (sub-lytic accumulation).

Part 4: Hazard Classification & Safety Data

While specific LD50 data for ATPC is often proprietary or extrapolated, the following classification is derived from TCI and Sigma-Aldrich data for the substance and its close analogues (Tributylphosphonium salts).

GHS Classification

- Skin Irritation: Category 2 (Causes skin irritation).[2][3][4]

- Eye Irritation: Category 2A (Causes serious eye irritation).
- Aquatic Toxicity: Acute Category 1 (Very toxic to aquatic life) — Inferred from quaternary phosphonium class data.

The "Hidden" Hazard: Hydrolysis

Crucial Warning: In the presence of strong acids or extreme heat, the allyl group can potentially cleave or react. While the salt itself is stable, degradation can theoretically release Allyl Chloride (a known carcinogen and neurotoxin) or Tributylphosphine (pyrophoric, toxic).

- Control: Always maintain neutral pH and avoid oxidizing conditions unless controlled.

Part 5: Risk Mitigation & Handling Protocols

Handling Workflow

Due to its hygroscopic nature and irritation potential, ATPC should be handled using a "No-Contact" protocol.

Required PPE:

- Nitrile gloves (Double gloving recommended for solutions >1 M).
- Chemical splash goggles.
- Lab coat with long sleeves.

Engineering Controls:

- Primary: Fume hood.
- High Purity: Glovebox (Argon atmosphere) is required to prevent water absorption which alters stoichiometry in catalysis.

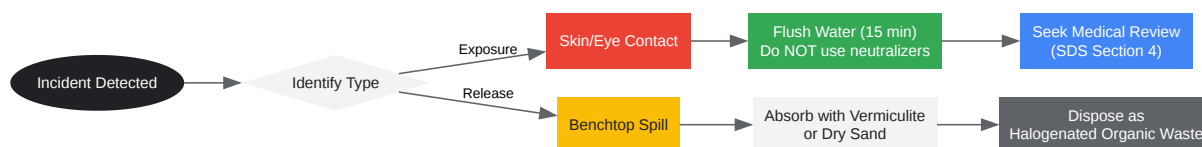
Experimental Protocol: Safe Transfer & Solubilization

This protocol ensures precise dosing without moisture contamination or exposure.

- Preparation: Dry the outer container with a lint-free wipe before opening. If the compound has solidified/caked, do not use a metal spatula vigorously (spark risk). Use a Teflon-coated spatula.
- Weighing:
 - Option A (Air Sensitive): Weigh inside a glovebox.
 - Option B (Benchtop): Tare a dry vial with a septum cap. Quickly transfer solid ATPC. Cap immediately. Purge headspace with Nitrogen.
- Solubilization: Inject anhydrous solvent (e.g., Dichloromethane, Acetonitrile) through the septum. Dissolve via sonication if necessary.
- Cleanup: Wipe all surfaces with a 10% ethanol/water mix. Dispose of wipes as hazardous solid waste.

Visualization: Emergency Response Logic

The following decision tree outlines the immediate response to a spill or exposure.



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Caption: Figure 2. Decision logic for ATPC exposure and spill management. Note: Avoid organic solvents for skin cleanup as they facilitate dermal absorption.

Part 6: Environmental Impact & Disposal

Aquatic Toxicity: Quaternary phosphonium salts are known to be highly toxic to aquatic organisms ($EC_{50} < 1$ mg/L for many analogues). The cationic headgroup binds strongly to fish gills and microbial cell walls in wastewater treatment plants.

Disposal Protocol:

- Never dispose of ATPC solutions down the drain.
- Collect in a dedicated "Halogenated Organic Waste" container.
- Label clearly as "Phosphonium Salt – Toxic to Aquatic Life."
- For solid spills, sweep into a container; do not wash away with water.

References

- National Institutes of Health (NIH) - PubChem. (2024). Compound Summary: Phosphonium Salts Toxicity. Retrieved from [\[Link\]](#)
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